

Benodanil: An In-depth Technical Guide to its Environmental Fate and Soil Persistence

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Compound of Interest

Compound Name: Benodanil

Cat. No.: B1667995

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This technical guide provides a comprehensive overview of the environmental fate and soil persistence of the obsolete fungicide **benodanil**. Due to its discontinued use, publicly available data is limited. This document synthesizes the available quantitative data, outlines plausible degradation pathways based on structurally related compounds, and describes representative experimental protocols as per international guidelines.

Executive Summary

Benodanil (2-iodo-N-phenylbenzamide) is a fungicide that is no longer in commercial use.^[1] It is characterized by moderate aqueous solubility and low volatility.^{[1][2]} In soil, **benodanil** is considered non-persistent, with microbial degradation being the primary dissipation route.^[1] It is classified as slightly mobile in soil, suggesting a limited potential for leaching to groundwater.^[1] This guide collates the available numerical data on its environmental behavior and outlines the likely metabolic pathways in soil.

Quantitative Data on Environmental Fate

The following tables summarize the key quantitative data available for **benodanil**'s environmental fate and soil persistence. It should be noted that detailed experimental data, particularly for soil adsorption, is not readily available in the public domain for this obsolete compound.

Table 1: Soil Persistence of **Benodanil**

Parameter	Value	Conditions	Source
Aerobic Soil Metabolism (DT ₅₀)	25 days	Typical Field	[1]
Aerobic Soil Metabolism (DT ₅₀)	25 days	Not Specified	M4 (GLEAMS Model database) via AERU[1]

Table 2: Physicochemical Properties and Mobility of **Benodanil**

Parameter	Value	Temperature (°C)	Source
Water Solubility	20 mg/L	20	[2]
Vapor Pressure	<0.01 mPa	20	[2]
Henry's Law Constant	$1.6 \times 10^{-4} \text{ Pa m}^3 \text{ mol}^{-1}$	25	L3 via AERU[1]
Soil Adsorption Coefficient (K _{oc})	Data not available	-	-
Mobility Classification	Slightly mobile	-	[1]

Table 3: Abiotic Degradation of **Benodanil**

Parameter	Value/Rate	Conditions	Source
Aqueous Hydrolysis	Stable	Not Specified	[2]
Aqueous Photolysis	Data not available	-	-

Experimental Protocols

Detailed experimental protocols for the specific studies cited for **benodanil** are not available in the public record. Therefore, this section describes a representative, standardized protocol for

an aerobic soil metabolism study, based on established international guidelines such as those from the OECD (Organisation for Economic Co-operation and Development) and the EPA (Environmental Protection Agency).

Representative Aerobic Soil Metabolism Study Protocol (Based on OECD Guideline 307 & EPA OPPTS 835.4100)

Objective: To determine the rate and route of degradation of a test substance in soil under aerobic laboratory conditions.

Methodology:

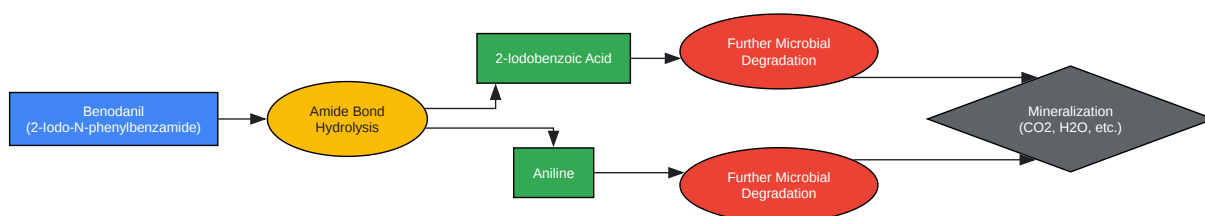
- **Soil Selection:** A minimum of three different soil types are typically used, representing a range of textures (e.g., sandy loam, clay loam), organic carbon content, and pH relevant to the intended use areas of the pesticide.[3] Soils are freshly collected and sieved (e.g., to <2 mm) to ensure homogeneity.
- **Test Substance:** Radiolabeled (commonly ^{14}C) **benodanil** would be used to facilitate tracking of the parent compound and its degradation products through the soil matrix and any volatile fractions.
- **Application:** The test substance is applied to the soil samples at a concentration equivalent to the maximum recommended field application rate.[3] For a surface-applied chemical, this is calculated based on uniform incorporation into the top layer of soil (e.g., 2.5 to 10 cm).[3]
- **Incubation:** The treated soil samples are maintained in the dark at a constant temperature (e.g., 20-25°C) and moisture level (e.g., 40-60% of maximum water holding capacity) for a period of up to 120 days.[3] A continuous flow of humidified, carbon dioxide-free air is passed through the incubation vessels to maintain aerobic conditions.
- **Trapping of Volatiles:** The effluent air from the incubation vessels is passed through traps containing solutions (e.g., ethylene glycol for organic volatiles, potassium hydroxide for $^{14}\text{CO}_2$) to capture any volatile degradation products.[3]
- **Sampling and Analysis:** Replicate soil samples are removed at predetermined intervals (e.g., 0, 1, 3, 7, 14, 30, 60, 90, and 120 days).

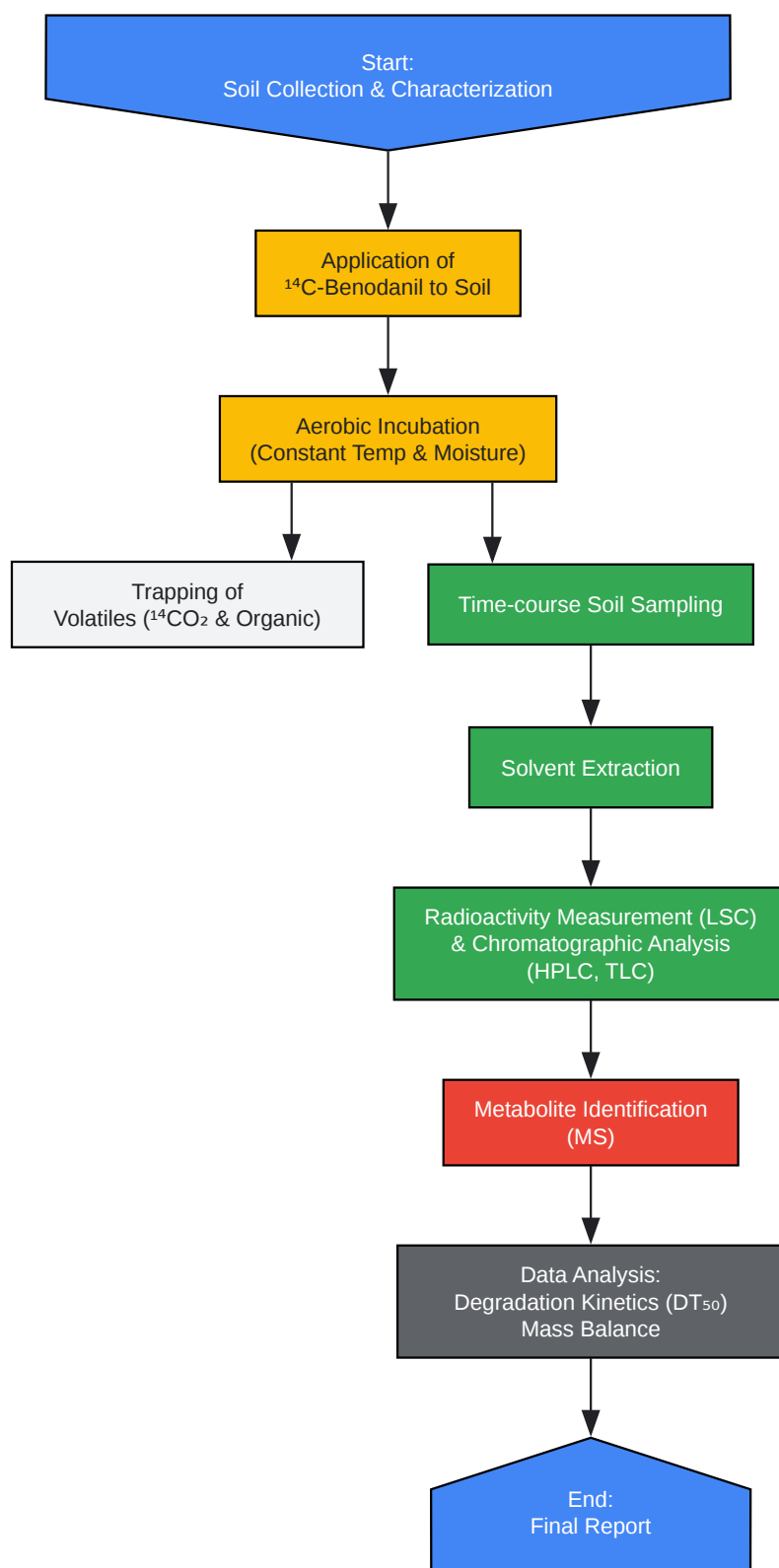
- Soil is extracted using appropriate organic solvents.
- The distribution of radioactivity between the soil extracts, unextracted soil residues, and volatile traps is determined using Liquid Scintillation Counting (LSC).
- The extracts are analyzed using chromatographic techniques (e.g., High-Performance Liquid Chromatography - HPLC, Thin-Layer Chromatography - TLC) to separate the parent compound from its metabolites.
- The identity of major degradation products (>10% of applied radioactivity) is confirmed using mass spectrometry (MS).
- Data Analysis: The concentration of **benodanil** remaining at each time point is used to calculate the degradation kinetics, typically assuming first-order kinetics. The time taken for 50% of the initial concentration to dissipate (DT₅₀) is then determined. A mass balance is performed at each sampling interval to account for all applied radioactivity.

Mandatory Visualizations

Signaling Pathways and Logical Relationships

The following diagrams illustrate the plausible environmental fate of **benodanil** and a typical workflow for its study.





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- To cite this document: BenchChem. [Benodanil: An In-depth Technical Guide to its Environmental Fate and Soil Persistence]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1667995#benodanil-environmental-fate-and-soil-persistence]

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